

# Hosenkoside N CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hosenkoside N*

Cat. No.: *B12384494*

[Get Quote](#)

## An In-depth Technical Guide to Hosenkoside N

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hosenkoside N**, a baccharane glycoside isolated from the plant *Impatiens balsamina*. Due to the limited availability of data specific to **Hosenkoside N**, this guide also incorporates information on related compounds and general experimental methodologies relevant to the study of natural products of this class.

## Chemical and Physical Properties

**Hosenkoside N** is a naturally occurring saponin. Saponins are a class of chemical compounds found in particular abundance in various plant species.

Property	Value	Source
CAS Number	156765-13-8	<a href="#">[1]</a>
Molecular Formula	C42H72O15	<a href="#">[1]</a>
Calculated Molecular Weight	817.0 g/mol	
Source Organism	<i>Impatiens balsamina</i>	<a href="#">[1]</a>

## Biological Context and Potential Activities

While specific biological activities of **Hosenkoside N** are not extensively documented, the source plant, *Impatiens balsamina*, has a history of use in traditional medicine for various ailments, including antimicrobial, anti-inflammatory, and anti-allergic conditions.[2]

Phytochemical screening of *Impatiens balsamina* has confirmed the presence of bioactive compounds such as flavonoids, alkaloids, terpenoids, phenols, and saponins.[3]

Other hosenkosides from the same plant have shown biological activity. For instance, Hosenkoside C has demonstrated antioxidant and potential cardioprotective properties.[4] Hosenkoside K, another related compound, has been studied in vivo for its pharmacokinetic profile in rats.[5] These findings suggest that **Hosenkoside N** may also possess therapeutic potential worthy of investigation.

## Experimental Protocols

Detailed experimental protocols for **Hosenkoside N** are not readily available in the published literature. However, the following methodologies are standard for the isolation, characterization, and biological evaluation of similar natural products.

### 3.1. Isolation and Purification of **Hosenkoside N**

A general workflow for the isolation of **Hosenkoside N** from *Impatiens balsamina* seeds would typically involve the following steps:



[Click to download full resolution via product page](#)

**Figure 1.** General workflow for the isolation and purification of **Hosenkoside N**.

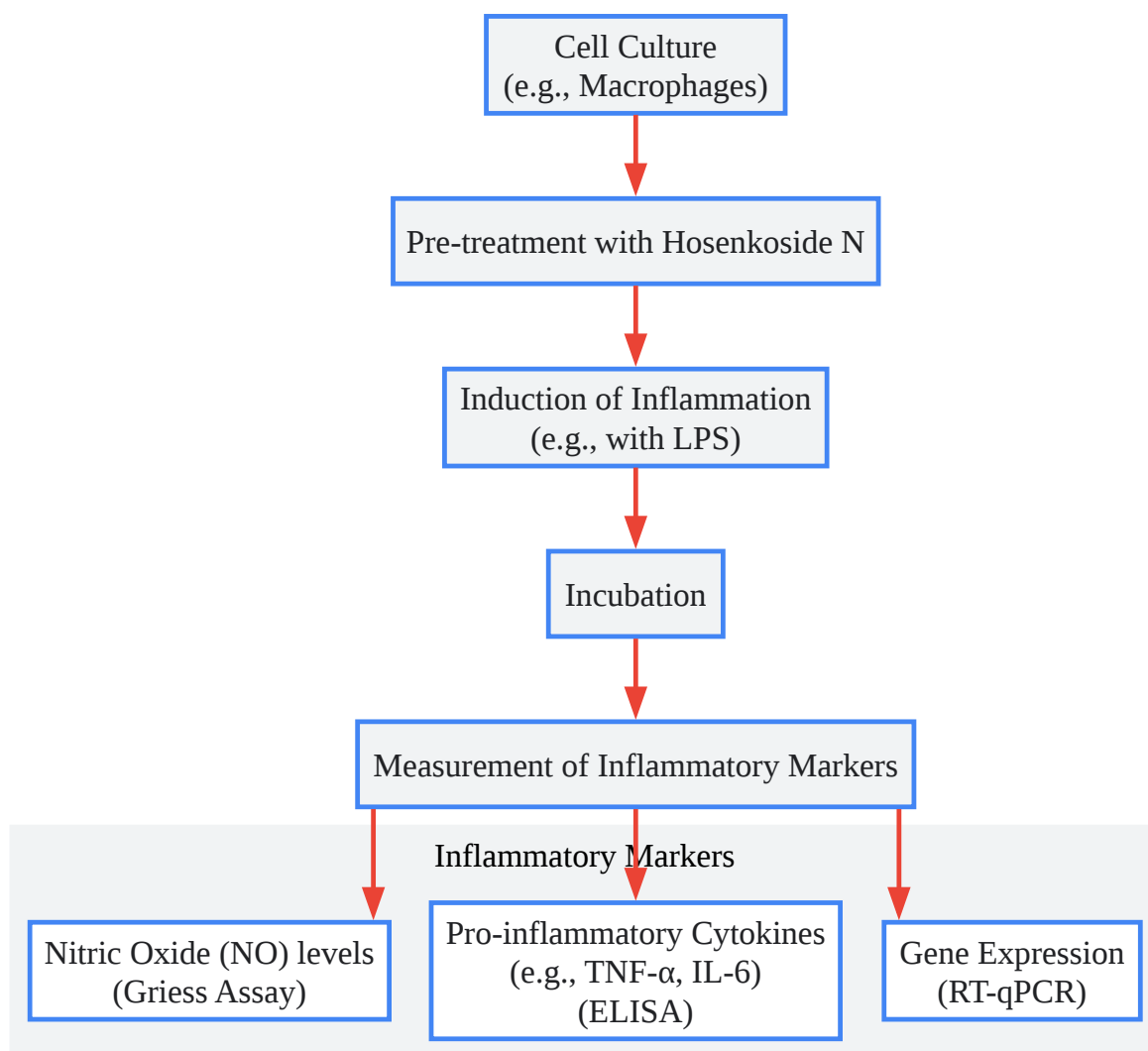
### 3.2. Structural Elucidation

The chemical structure of the isolated compound would be confirmed using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HMQC, HMBC): To elucidate the detailed chemical structure and stereochemistry.

### 3.3. In Vitro Biological Assays

To investigate the potential biological activities of **Hosenkoside N**, a variety of in vitro assays could be employed. For example, to assess its anti-inflammatory potential, the following experimental workflow could be used:

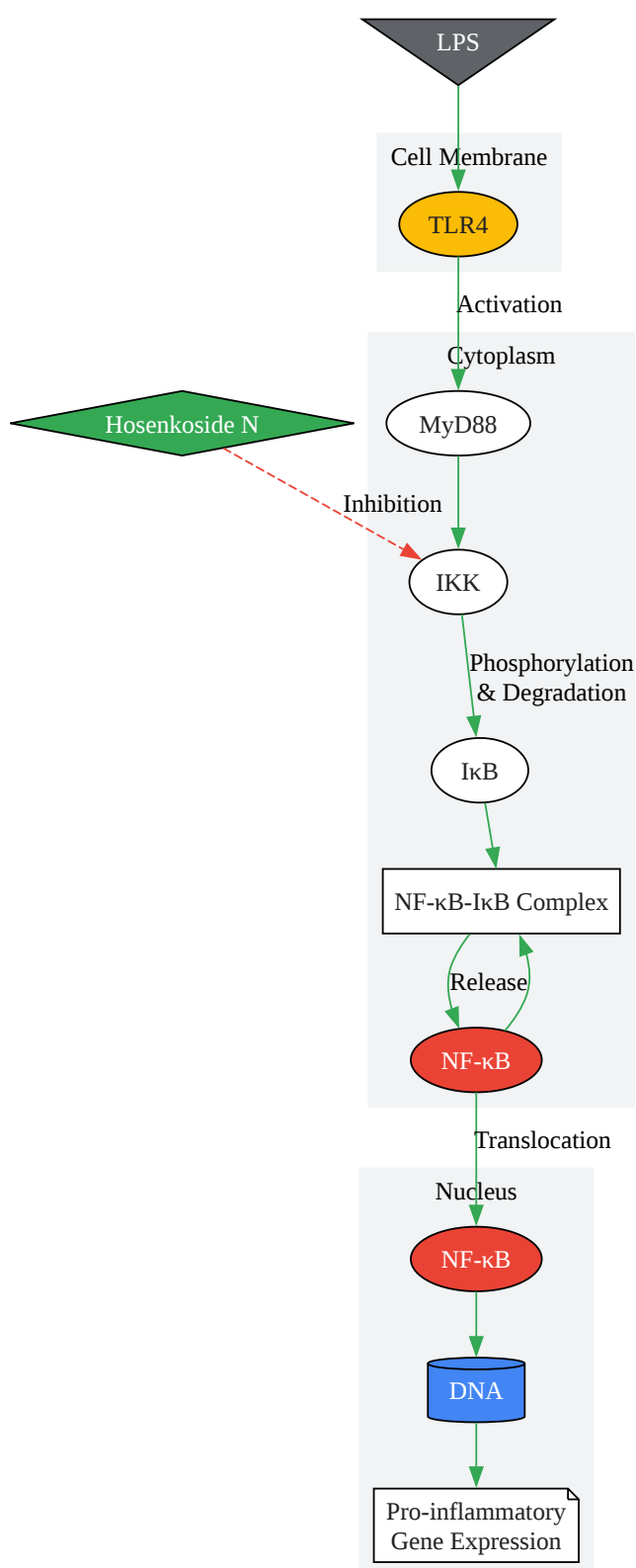


[Click to download full resolution via product page](#)

**Figure 2.** Experimental workflow for assessing the in vitro anti-inflammatory activity of **Hosenkoside N**.

## Potential Signaling Pathways

The precise signaling pathways modulated by **Hosenkoside N** have not been elucidated. However, many saponins exert their anti-inflammatory effects by inhibiting the NF- $\kappa$ B signaling pathway. A hypothetical representation of this pathway is shown below.



[Click to download full resolution via product page](#)

**Figure 3.** Hypothetical inhibition of the NF-κB signaling pathway by **Hosenkoside N**.

## Summary and Future Directions

**Hosenkoside N** is a baccharane glycoside with a defined chemical structure. While research specific to this compound is limited, its origin from the medicinally recognized plant *Impatiens balsamina* and the known biological activities of related hosenkosides suggest that it is a promising candidate for further pharmacological investigation. Future research should focus on the isolation of larger quantities of **Hosenkoside N** to enable comprehensive studies of its biological activities and mechanism of action, particularly in the areas of inflammation, microbial infections, and oncology.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. wjbphs.com [wjbphs.com]
- 3. ijpsr.com [ijpsr.com]
- 4. bocsci.com [bocsci.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Hosenkoside N CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12384494#hosenkoside-n-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b12384494#hosenkoside-n-cas-number-and-molecular-weight)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)